

# Application Notes and Protocols: Live-Cell Imaging with FAM-Labeled IRS-1 Peptide

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## Compound of Interest

Compound Name: IRS-1 Peptide, FAM labeled

Cat. No.: B12390626

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## Introduction

Insulin Receptor Substrate 1 (IRS-1) is a key scaffolding protein in the insulin and insulin-like growth factor (IGF-1) signaling pathways, playing a crucial role in cellular metabolism, growth, and survival.[1][2][3] Dysregulation of IRS-1 signaling is implicated in various metabolic diseases, including type 2 diabetes and cancer.[3][4] The study of IRS-1 dynamics and its interactions with downstream signaling partners in living cells is therefore of paramount importance for understanding disease pathogenesis and for the development of novel therapeutics.

This application note provides a detailed protocol for the use of a 5-FAM (5-Carboxyfluorescein) labeled IRS-1 peptide for live-cell imaging applications. Fluorescein (FAM) is a widely used green fluorescent dye suitable for various imaging applications due to its high quantum yield and water solubility.[5][6] The provided protocols cover cell preparation, peptide delivery, live-cell imaging, and data analysis, enabling researchers to visualize and quantify the intracellular behavior of the IRS-1 peptide.

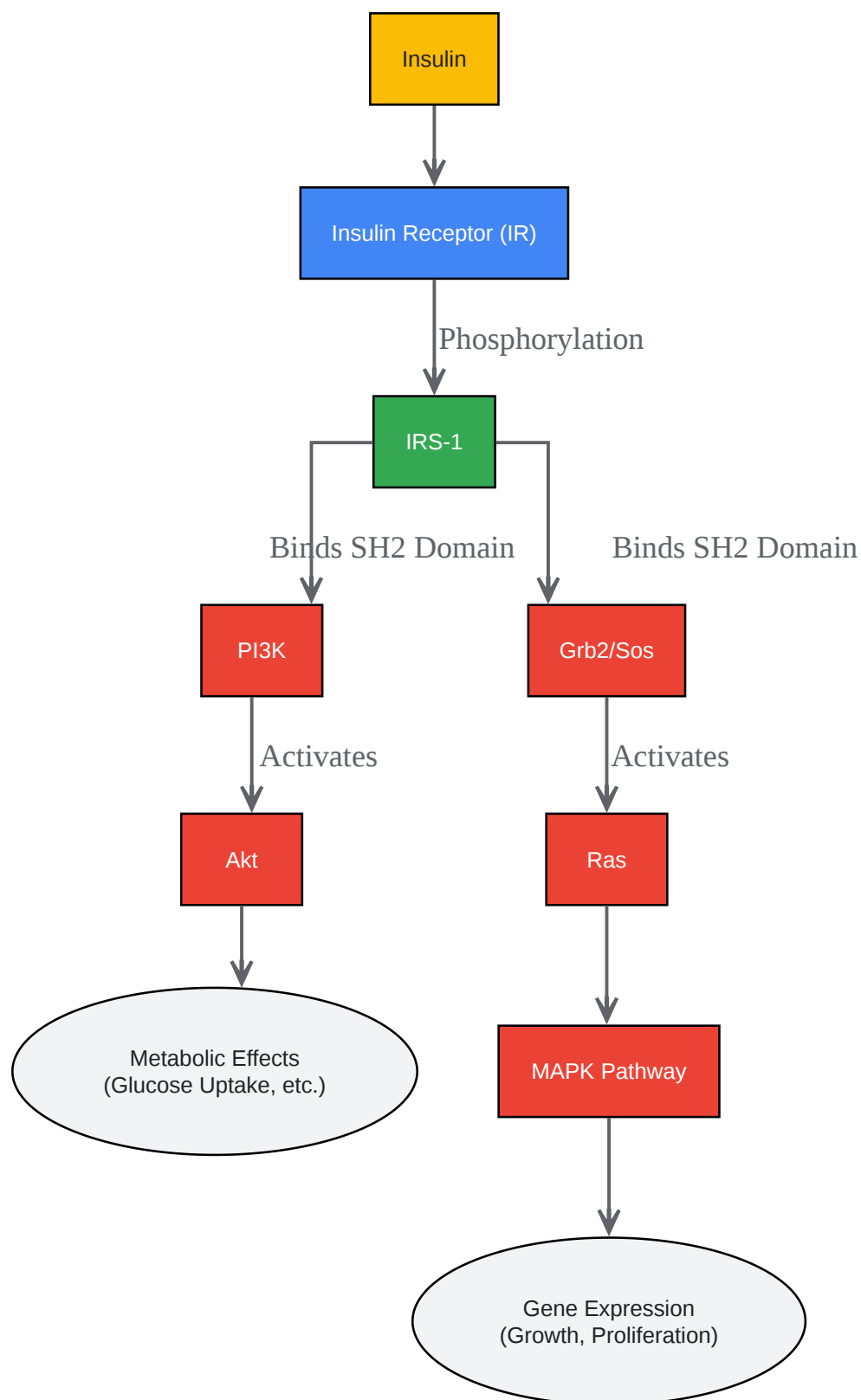
## Product Specifications

The FAM-labeled IRS-1 peptide described in this protocol possesses the following sequence: 5-FAM-Lys-Lys-Ser-Arg-Gly-Asp-Tyr-Met-Thr-Met-Gln-Ile-Gly-NH<sub>2</sub>.[4]

Property	Value	Reference
Fluorophore	5-Carboxyfluorescein (FAM)	[4][6]
Excitation Maximum (Ex max)	~495 nm	[5][7]
Emission Maximum (Em max)	~517 nm	[5][7]
Molecular Formula	C84H118N20O25S2	[4]
Molecular Weight	1872.08 g/mol	[4]
Peptide Sequence	Lys-Lys-Ser-Arg-Gly-Asp-Tyr- Met-Thr-Met-Gln-Ile-Gly-NH2	[4]

## Signaling Pathway

The IRS-1 protein is a central node in the insulin signaling cascade. Upon insulin binding to its receptor, the receptor undergoes autophosphorylation, creating docking sites for IRS-1.[1][3] The activated insulin receptor then phosphorylates multiple tyrosine residues on IRS-1.[3][7] These phosphorylated tyrosines serve as binding sites for various downstream effector proteins containing Src homology 2 (SH2) domains, such as Phosphoinositide 3-kinase (PI3K) and Grb2.[1][7][8] This leads to the activation of two major signaling pathways: the PI3K/Akt pathway, which is primarily involved in metabolic effects, and the Ras/MAPK pathway, which is mainly associated with cell growth and differentiation.[3]

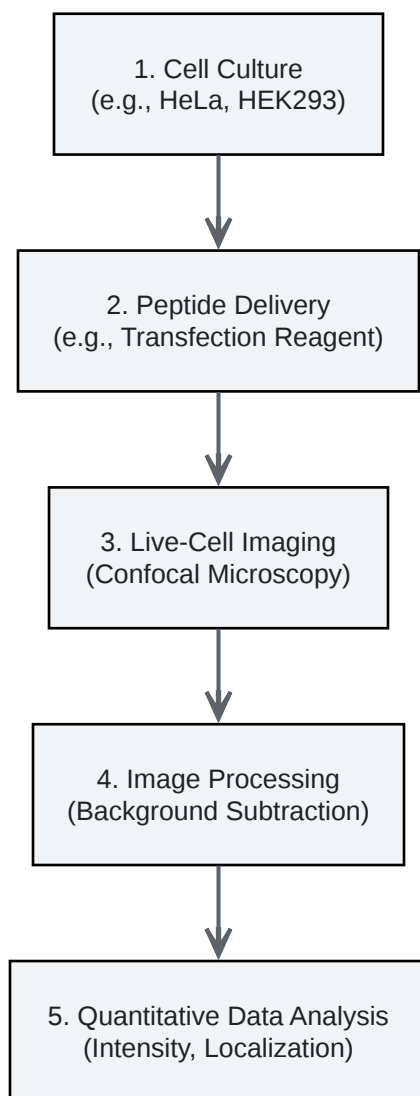


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**Figure 1:** Simplified IRS-1 Signaling Pathway.

## Experimental Workflow

The overall workflow for live-cell imaging with the FAM-labeled IRS-1 peptide involves several key stages, from cell culture to image analysis.



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